

Moracin O: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: Moracin O

Cat. No.: B188053

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Introduction

Moracin O, a naturally occurring benzofuran, has garnered significant interest in the scientific community for its diverse pharmacological activities. Isolated from *Morus alba* (white mulberry), this compound has demonstrated potent anti-inflammatory, neuroprotective, and anticancer properties in a variety of in vitro models. These activities are primarily attributed to its ability to modulate key cellular signaling pathways, including the nuclear factor-kappa B (NF- κ B) and hypoxia-inducible factor-1 α (HIF-1 α) pathways. This document provides detailed application notes and experimental protocols to guide researchers in utilizing **Moracin O** for in vitro studies.

Data Presentation

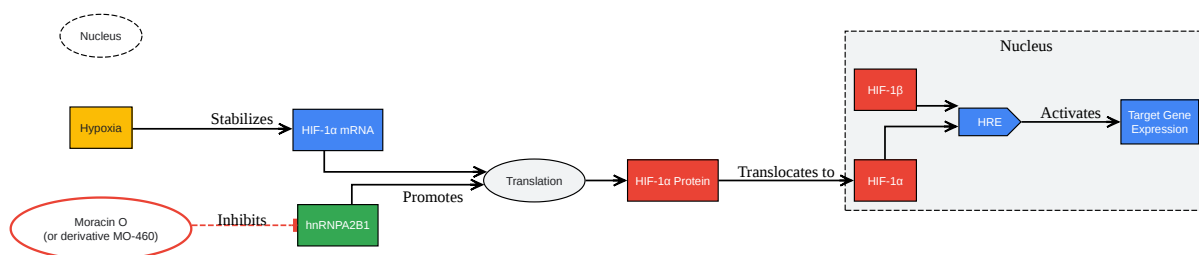
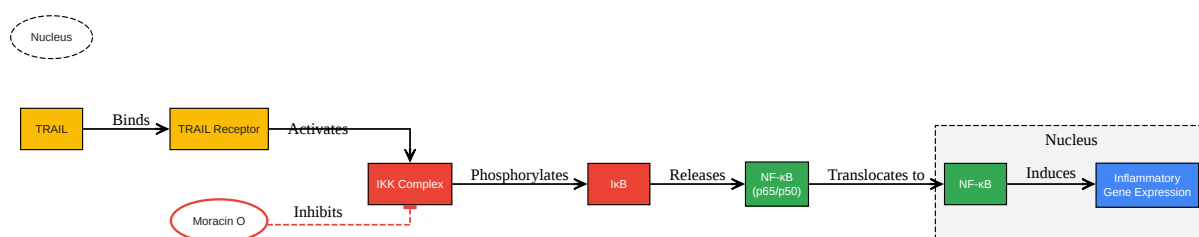
The following table summarizes the effective concentrations of **Moracin O** in various in vitro assays, providing a valuable reference for dose-selection in experimental design.

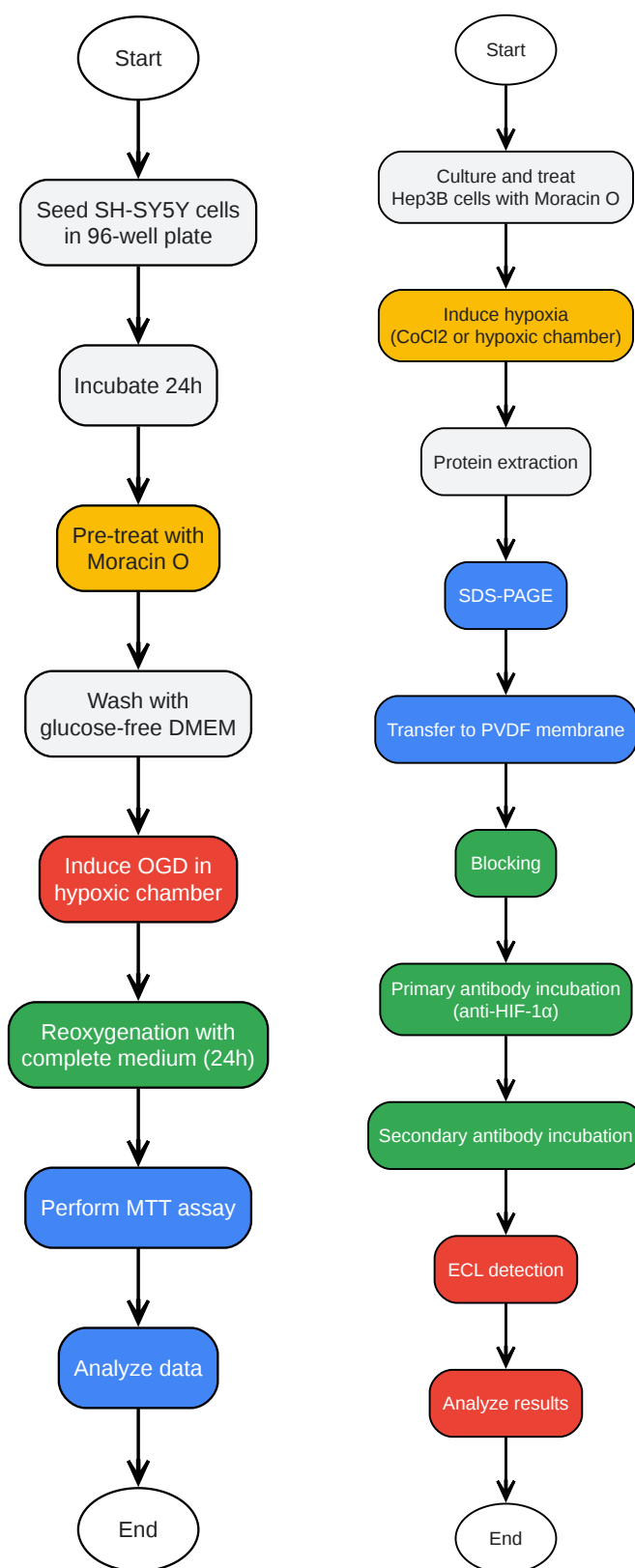
Cell Line	Assay Type	Effect	Concentration	Citation
SH-SY5Y	Oxygen-Glucose Deprivation (OGD)	Enhanced cell viability	EC50: 12.6 μ M	[1][2]
SH-SY5Y	Oxygen-Glucose Deprivation (OGD)	Reduced ROS production	IC50: 0.3 μ M	[1][2]
RAW264.7	NF- κ B Reporter Assay	Inhibition of NF- κ B activity	0.3 - 1000 nM	[3]
4T1	NF- κ B Activity Assay	Significant inhibition of NF- κ B activity	Starting at 3 nM	[2]
HaCaT	TRAIL-induced Cytotoxicity	Significant cytoprotective effects	Starting at 3 nM	[2]
Hep3B	HIF-1 α Accumulation (using MO-460, a Moracin O derivative)	Suppression of HIF-1 α	50 μ M	[1][4]
HCT116	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]
SW620	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]
ASPC-1	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]
CAPAN-1	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]
MKN45	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]

HGC27	Anti-cancer Activity	Cytotoxicity	IC50: Varies	[5]
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Signaling Pathways

Moracin O exerts its biological effects by modulating critical signaling cascades. Below are diagrams illustrating the key pathways affected by **Moracin O**.





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References

- 1. Combined Treatment with Three Natural Antioxidants Enhances Neuroprotection in a SH-SY5Y 3D Culture Model - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Antioxidant, neuroprotective, and neuroblastoma cells (SH-SY5Y) differentiation effects of melanins and arginine-modified melanins from *Daedaleopsis tricolor* and *Fomes fomentarius* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Anoxia or oxygen and glucose deprivation in SH-SY5Y cells: a step closer to the unraveling of neuroglobin and cytoglobin functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Moracin O: Application Notes and Protocols for In Vitro Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188053#moracin-o-dosage-for-in-vitro-experiments]

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